

Application Note: High-Throughput Iron Quantification

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Compound of Interest

Compound Name: *Ferene triazine*

CAS No.: 90358-65-9

Cat. No.: B1219190

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Adapting the Ferene Triazine Assay for 96-Well Microplate Readers

Abstract

The precise quantification of iron is critical across numerous fields, from clinical diagnostics and nutritional analysis to environmental monitoring and drug development. The **Ferene triazine** assay is a highly sensitive and specific colorimetric method for iron determination. This application note provides a detailed, field-proven protocol for adapting the traditional Ferene assay to a 96-well microplate format. By leveraging the microplate platform, researchers can significantly increase throughput, reduce sample and reagent consumption, and streamline data acquisition and analysis, without compromising the accuracy and reliability of the assay. We present the core principles, a step-by-step methodology, comprehensive validation guidelines, and a troubleshooting guide to empower researchers to implement this robust, high-throughput iron quantification method.

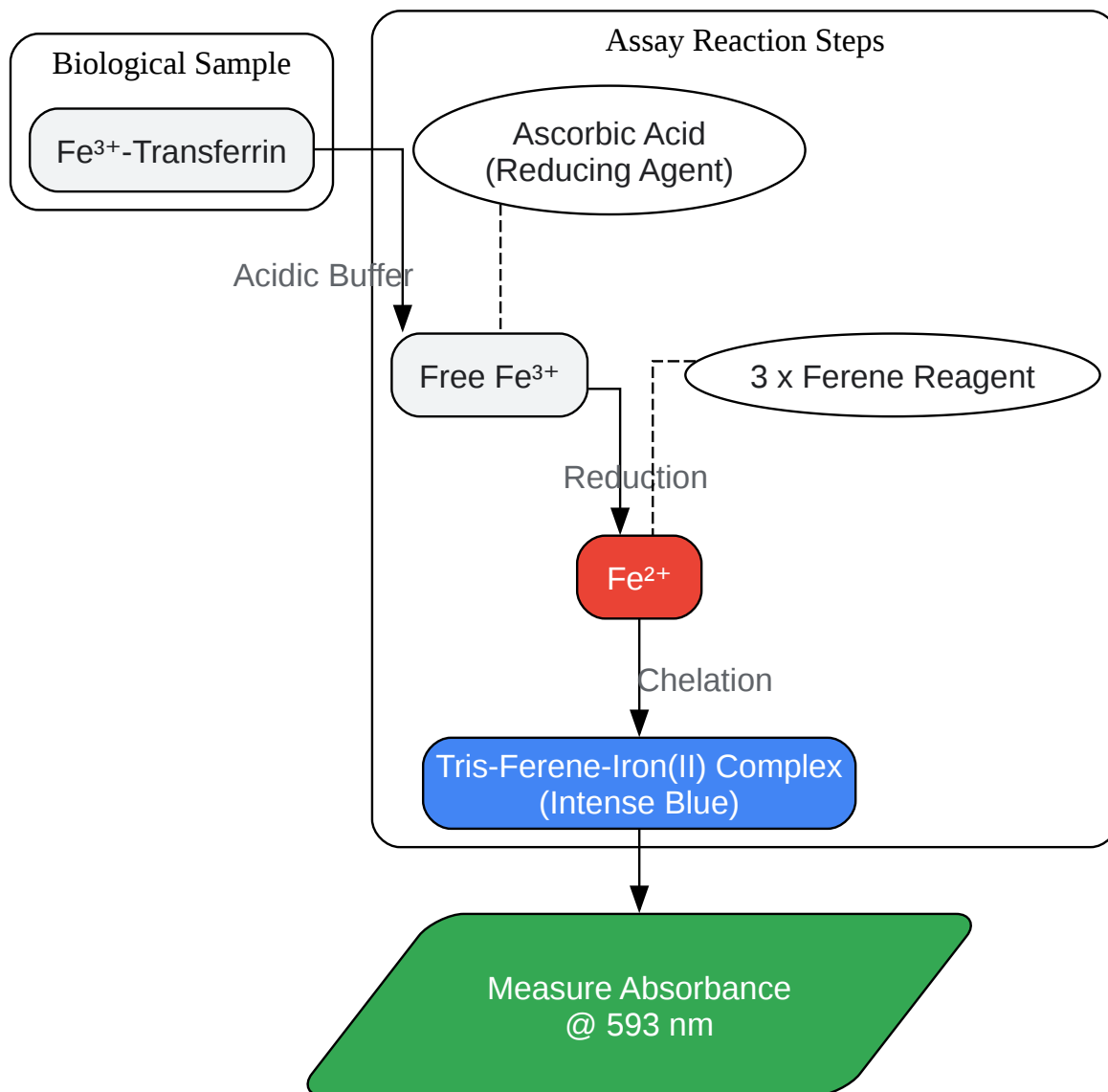
Principle of the Assay: The Chemistry of Ferene Chelation

The Ferene assay is based on a robust and highly specific chemical reaction. Ferene (3-(2-pyridyl)-5,6-bis(2-(5-furyl sulfonic acid)-1,2,4-triazine, disodium salt) is a water-soluble chromogenic compound that acts as a bidentate chelating agent.^[1] It is renowned for its capacity to bind with iron in its ferrous (Fe^{2+}) oxidation state.^[2]

The core mechanism involves three key steps:

- **Dissociation:** In an acidic buffer (typically acetate), iron bound to transport proteins like transferrin (Fe^{3+}) is released.
- **Reduction:** A reducing agent, most commonly ascorbic acid, is used to quantitatively reduce all ferric iron (Fe^{3+}) in the sample to ferrous iron (Fe^{2+}). This step is critical as Ferene reacts specifically with the Fe^{2+} form.
- **Chelation & Color Development:** Three molecules of Ferene rapidly coordinate with one ferrous ion (Fe^{2+}) to form a stable, intensely blue-colored tris-Ferene-iron(II) complex.^{[1][3]}

This complex exhibits a strong, sharp absorbance peak at a maximum wavelength (λ_{max}) of approximately 593 nm.^{[2][4]} The intensity of the blue color, measured by the absorbance, is directly proportional to the concentration of iron in the sample, obeying the Beer-Lambert law over a significant concentration range.^[4] Ferene is often preferred over similar reagents like Ferrozine due to its higher molar absorptivity ($\epsilon_{\text{max}} \approx 34,500 - 35,194 \text{ L}\cdot\text{cm}^{-1}\cdot\text{mol}^{-1}$), which translates to greater sensitivity.^{[4][5]}



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Caption: Chemical principle of the **Ferene Triazine** Assay.

Adapting to a Microplate Format: Key Advantages and Considerations

Transitioning the Ferene assay from single cuvettes to a 96-well microplate format offers substantial benefits in efficiency and cost.

Advantages:

- **High Throughput:** Analyze up to 96 samples, standards, and controls simultaneously.
- **Reduced Volumes:** Requires significantly less sample and reagent per reaction (typically 200-300 μ L total volume), reducing costs.[\[6\]](#)
- **Automation Compatibility:** The format is compatible with automated liquid handlers and plate readers, minimizing manual error and increasing reproducibility.
- **Streamlined Data Handling:** Microplate readers automatically calculate results based on a standard curve, simplifying data analysis.

Critical Considerations for Microplate Assays:

- **Microplate Selection:** Use clear, flat-bottom 96-well plates for accurate absorbance readings. [\[7\]](#) Polystyrene plates are suitable as they do not absorb light in the visible range.[\[7\]](#)
- **Path Length Correction:** Unlike a standard 1 cm cuvette, the light path length in a microplate well depends on the volume. While some readers can perform automated path length correction, it is often more practical and reliable to run a standard curve on the same plate as the samples. This inherently corrects for variations in path length, as standards and samples are subjected to the same conditions.
- **Interference:** Be aware of potential interfering substances.
 - **Copper:** Can cause positive interference, though Ferene is less susceptible than some other chromogens. The use of a masking agent like thiourea in the reagent formulation can effectively suppress copper interference.[\[3\]](#)[\[8\]](#)
 - **Chelators:** Strong chelating agents like EDTA in the sample will sequester iron, preventing it from reacting with Ferene and leading to falsely low readings.[\[1\]](#)[\[8\]](#) Avoid using EDTA as an anticoagulant for plasma samples if possible.
- **Mixing:** Ensure thorough mixing of reagents and sample in each well. Inadequate mixing is a common source of variability. Use a plate shaker or careful multi-channel pipetting to ensure homogeneity.

Detailed Protocol for Microplate Ferene Assay

This protocol is optimized for a standard 96-well plate format with a final reaction volume of 250 μ L.

Required Materials and Reagents

- Equipment:
 - Microplate reader capable of absorbance measurements at 593 nm.
 - Calibrated single and multi-channel pipettes.
 - 96-well clear, flat-bottom microplates.
 - Plate shaker (optional, but recommended).
- Reagents:
 - Iron Standard (1000 μ g/mL): Commercially available certified iron standard solution.
 - Ferene Reagent: 3-(2-pyridyl)-5,6-bis(2-(5-furyl sulfonic acid)-1,2,4-triazine, disodium salt.
 - Acetate Buffer (pH 4.5): To release iron from proteins.
 - Ascorbic Acid: As the reducing agent.
 - Thiourea (optional): To mask copper interference.
 - Deionized Water (DI H₂O): High purity, iron-free.

Reagent Preparation

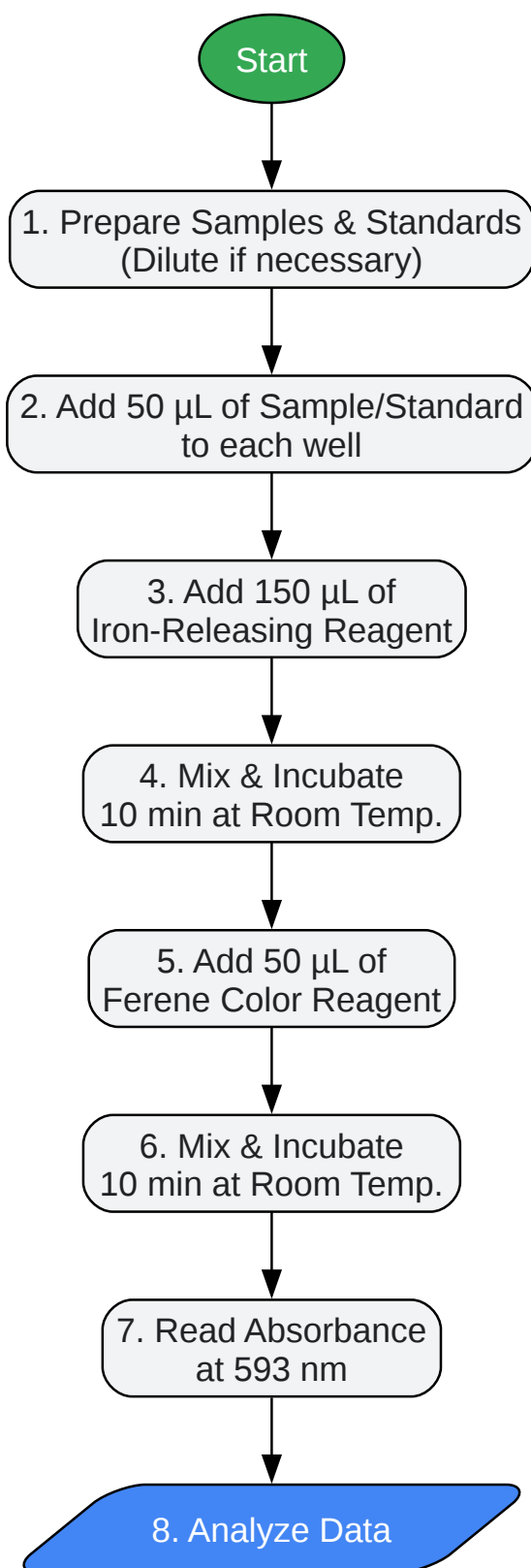
Reagent Name	Preparation Instructions	Storage & Stability
Iron-Releasing Reagent	Dissolve 1.5 g of Ascorbic Acid and (optional) 1.0 g of Thiourea in 100 mL of Acetate Buffer (pH 4.5).	Stable for 2-4 weeks at 2-8°C. Protect from light.
Ferene Color Reagent	Dissolve 50 mg of Ferene in 100 mL of DI H ₂ O.	Stable for several months at 2-8°C. Protect from light.
Iron Standard Stock (10 µg/mL)	Dilute the 1000 µg/mL certified standard 1:100 with 0.1 M HCl. (e.g., 100 µL standard + 9.9 mL 0.1 M HCl).	Prepare fresh or store at 2-8°C for up to 1 month.

Standard Curve Preparation

Prepare a series of iron standards directly in the microplate or in microcentrifuge tubes. The following scheme creates a standard curve from 0 to 2.5 µg/mL.

Standard ID	µL of Iron Stock (10 µg/mL)	µL of DI H ₂ O	Final Iron Conc. (µg/mL)
S0 (Blank)	0	100	0
S1	2.5	97.5	0.25
S2	5	95	0.5
S3	10	90	1.0
S4	15	85	1.5
S5	20	80	2.0
S6	25	75	2.5

Assay Procedure



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Caption: Experimental workflow for the microplate Ferene assay.

- **Pipette Samples and Standards:** Add 50 μL of each standard (S0-S6) and unknown sample into separate wells of the 96-well plate. It is recommended to run all samples and standards in triplicate.
- **Add Releasing Reagent:** Add 150 μL of the Iron-Releasing Reagent to every well containing a sample or standard.
- **First Incubation:** Mix the plate gently on a plate shaker for 30 seconds or by pipetting up and down. Incubate for 10 minutes at room temperature to allow for the complete reduction of Fe^{3+} to Fe^{2+} .
- **Add Color Reagent:** Add 50 μL of the Ferene Color Reagent to every well. The solution should immediately begin to turn blue in the presence of iron.
- **Second Incubation:** Mix the plate again for 30 seconds. Incubate for 10 minutes at room temperature to ensure full color development. The color of the Ferene-iron(II) complex is stable for at least 60 minutes.[\[9\]](#)
- **Read Absorbance:** Measure the absorbance of each well at 593 nm using a microplate reader.

Data Analysis and Calculations

- **Calculate Average Absorbance:** For each set of triplicates, calculate the mean absorbance value.
- **Correct for Blank:** Subtract the mean absorbance of the blank (S0) from all other standard and sample mean absorbances.
- **Generate Standard Curve:** Plot the blank-corrected mean absorbance values for the standards (Y-axis) against their corresponding iron concentrations (X-axis).
- **Perform Linear Regression:** Fit a linear regression line to the standard curve data. The resulting equation will be in the form $y = mx + c$, where y is absorbance, x is concentration, m is the slope, and c is the y-intercept. The R^2 value should be ≥ 0.99 for a valid curve.

- **Calculate Sample Concentration:** Rearrange the linear equation to solve for x: $x = (y - c) / m$. Use this formula to calculate the iron concentration for each unknown sample using its blank-corrected mean absorbance.
- **Apply Dilution Factor:** If the original samples were diluted prior to the assay, multiply the calculated concentration by the dilution factor to obtain the final concentration in the original sample.

Assay Validation: A Self-Validating System

To ensure the trustworthiness of your results, key performance characteristics of the assay should be validated in your specific matrix.[\[10\]](#)[\[11\]](#)

Validation Parameter	Procedure	Acceptance Criteria
Linearity & Range	Analyze a series of 5-7 standards across a broad concentration range. Plot absorbance vs. concentration and perform linear regression.	R^2 value ≥ 0.99 . The linear range is the concentration span over which this criterion is met.
Sensitivity (LOD/LOQ)	LOD: $(3.3 * \sigma) / S$ / SLOQ: $(10 * \sigma) / S$ Where σ = standard deviation of the blank ($n \geq 10$), S = slope of the standard curve.	The LOD is the lowest detectable concentration. The LOQ is the lowest concentration that can be reliably quantified.
Precision (Repeatability)	Intra-assay: Analyze 3 samples (low, mid, high concentration) in 10 replicates on the same plate. Inter-assay: Analyze the same 3 samples on 3 different days.	Coefficient of Variation (%CV) should be $< 10\%$ for intra-assay and $< 15\%$ for inter-assay precision.
Accuracy (Recovery)	Spike a known amount of iron standard into 3 different sample matrices (low, mid, and high spike levels). Calculate the % recovery. % Recovery = $[(\text{Spiked Conc.} - \text{Endogenous Conc.}) / \text{Spiked Amount}] * 100$	Recovery should be within 85-115%.

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
High background absorbance in blank	1. Contaminated reagents (especially water).2. Dirty microplate.	1. Use fresh, high-purity iron-free water.2. Use a new, clean plate.
Low absorbance or poor sensitivity	1. Degraded ascorbic acid or Ferene reagent.2. Incorrect pH of the buffer.3. Presence of a strong chelator (e.g., EDTA) in the sample.	1. Prepare fresh reagents.2. Verify the pH of the acetate buffer is ~4.5.3. If possible, recollect samples without EDTA. If not, note the potential for underestimation.
Poor reproducibility (%CV > 15%)	1. Inaccurate pipetting.2. Inadequate mixing in wells.3. Temperature fluctuations during incubation.	1. Calibrate pipettes. Use reverse pipetting for viscous samples.2. Ensure thorough mixing after each reagent addition using a plate shaker.3. Perform incubations in a temperature-controlled environment.
Non-linear standard curve	1. Error in standard dilution series.2. One or more standards are outside the linear range of the assay.	1. Carefully prepare a fresh set of standards.2. Narrow the concentration range of the standards. Dilute high-concentration samples to fall within the linear range.

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